

An In-depth Technical Guide to Acid Red 249 (CAS 6416-66-6)

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Compound of Interest

Compound Name: Acid Red 249

Cat. No.: B3029386

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Acid Red 249, identified by CAS number 6416-66-6, is a synthetic monoazo dye belonging to the acid dye category. Characterized by its vibrant red hue, it finds primary application in the dyeing of protein-based materials such as wool, silk, and polyamide, as well as in the formulation of inks.^{[1][2][3][4]} Its molecular structure, featuring multiple sulfonate groups, confers good water solubility, a key characteristic for its use in aqueous dyeing processes.^{[5][6]} While extensively utilized in the textile and chemical industries, its direct applications in drug development and biological research are not well-documented in publicly available literature. This guide provides a comprehensive overview of the known technical data for **Acid Red 249**, including its physicochemical properties, synthesis, and established experimental applications, with a particular focus on its role in environmental science studies. The potential biological activities are discussed in the broader context of the azo dye class.

Chemical and Physical Properties

Acid Red 249 is a dark red powder with a complex aromatic structure.^{[2][4]} Its chemical formula is $C_{29}H_{20}ClN_3Na_2O_{10}S_3$, with a corresponding molecular weight of 748.11 g/mol.^{[1][7]} The presence of two sulfonate groups makes it readily soluble in water.^{[5][6]}

Table 1: Physicochemical Properties of Acid Red 249

Property	Value	References
CAS Number	6416-66-6	[2]
Molecular Formula	C ₂₉ H ₂₀ ClN ₃ Na ₂ O ₁₀ S ₃	[1][7]
Molecular Weight	748.11 g/mol	[1][7]
Appearance	Dark red powder	[2][4]
C.I. Name	Acid Red 249	[2]
C.I. Number	18134	[3]
Synonyms	Acid Brilliant Red B, Tracid Brilliant Red B, Weak Acid Brilliant Red B	[4]

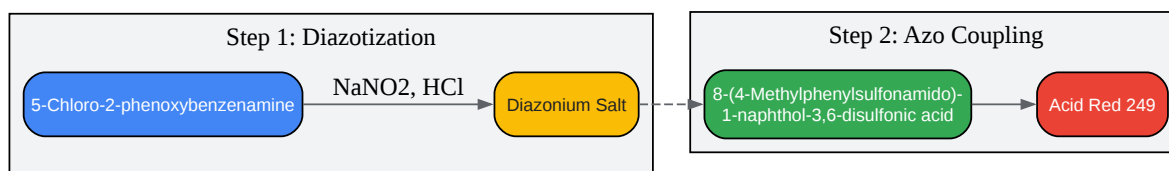
Table 2: Solubility Data for Acid Red 249

Solvent	Solubility	Observations	References
Water	Soluble	[4]	
Ethanol	Slightly soluble	Produces a red solution.	[2]
Concentrated Sulfuric Acid	Soluble	Forms a red solution, which turns pink upon dilution.	[2]
Aqueous Hydrochloric Acid	Soluble	Forms a red solution.	[2]
Aqueous Sodium Hydroxide	Soluble	Turns brown.	[2]
DMSO	50 mg/mL (66.84 mM)	Requires sonication; hygroscopic nature of DMSO can affect solubility.	[8]

Synthesis

The synthesis of **Acid Red 249** is a two-step process involving diazotization followed by an azo coupling reaction.[2]

- **Diazotization:** 5-Chloro-2-phenoxybenzenamine is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then coupled with 8-(4-Methylphenylsulfonamido)-1-naphthol-3,6-disulfonic acid to yield the final **Acid Red 249** molecule.[2]



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Caption: Synthesis pathway of **Acid Red 249**.

Spectroscopic Data

Detailed spectroscopic data for **Acid Red 249** is not extensively published in peer-reviewed literature. However, some supplier websites indicate the availability of H-NMR and Mass Spectrometry data. As an azo dye, it exhibits strong absorbance in the visible region of the electromagnetic spectrum, which is responsible for its color.

Experimental Protocols

While protocols for biological assays are absent in the literature, detailed methods for the use of **Acid Red 249** in environmental remediation studies have been published.

Photocatalytic Degradation of Acid Red 249

This protocol describes a general procedure for assessing the photocatalytic degradation of **Acid Red 249** using a semiconductor photocatalyst, such as zinc oxide (ZnO) composites.

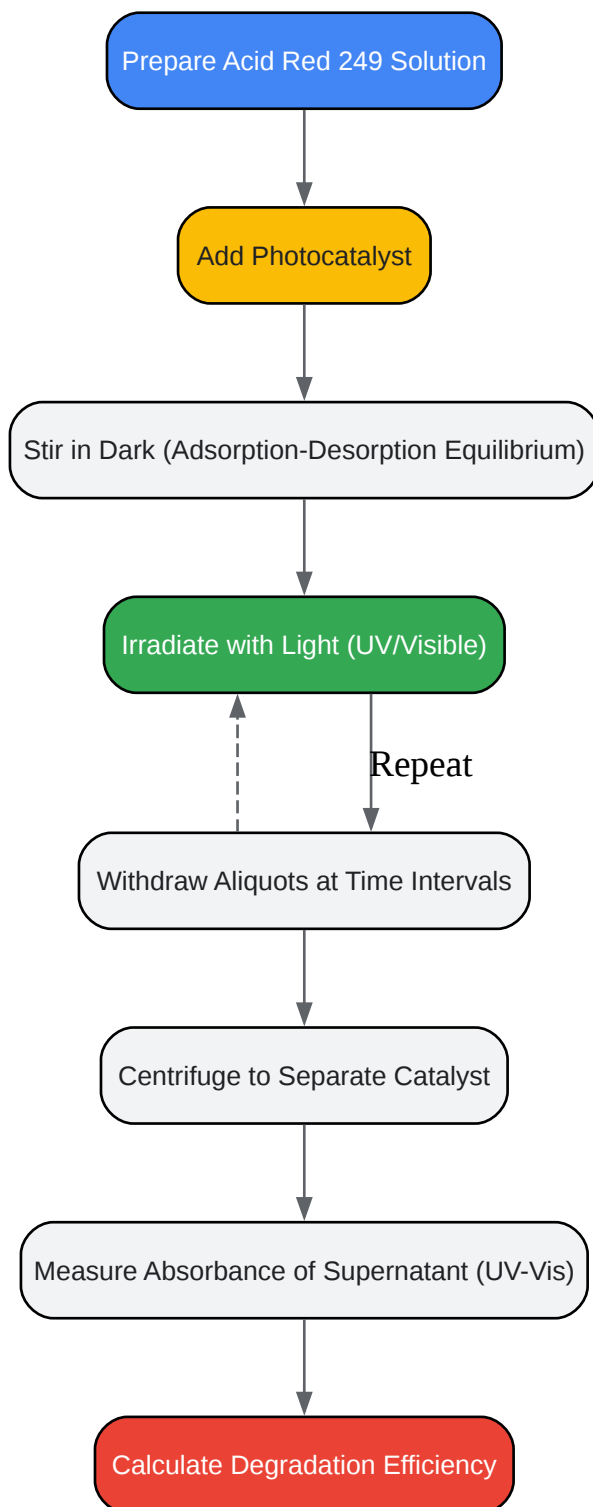
Materials:

- **Acid Red 249**
- Photocatalyst (e.g., Poly(m-phenylenediamine)/ZnO)
- Deionized water
- UV or visible light source
- Reaction vessel
- Magnetic stirrer
- Centrifuge
- UV-Vis Spectrophotometer

Procedure:

- Prepare a stock solution of **Acid Red 249** in deionized water to a known concentration.
- In a reaction vessel, add a specific amount of the photocatalyst to a defined volume of the **Acid Red 249** solution.
- Stir the suspension in the dark for a period (e.g., 30 minutes) to establish adsorption-desorption equilibrium.
- Expose the suspension to a UV or visible light source while continuously stirring.
- At regular time intervals, withdraw aliquots of the suspension.
- Centrifuge the aliquots to separate the photocatalyst particles.
- Measure the absorbance of the supernatant at the maximum absorption wavelength of **Acid Red 249** using a UV-Vis spectrophotometer.

- The degradation efficiency can be calculated from the change in absorbance over time.



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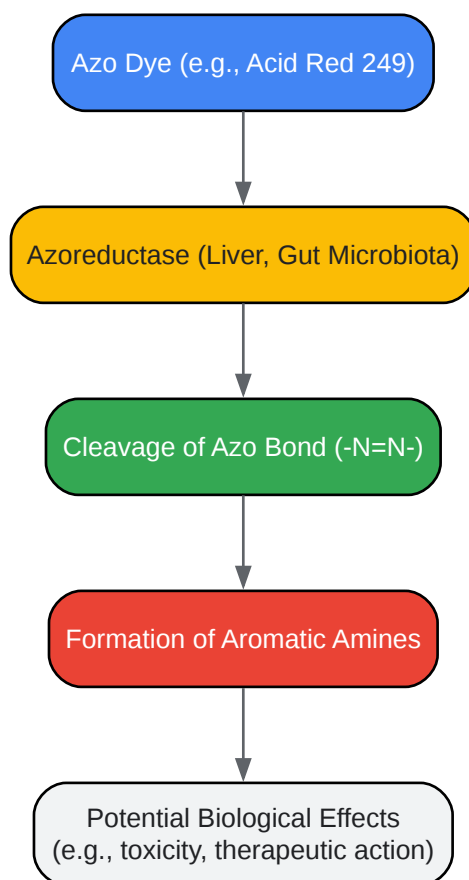
Caption: Experimental workflow for photocatalytic degradation.

Biological Activity and Drug Development Potential

There is a lack of specific studies on the biological activity, cytotoxicity, or therapeutic potential of **Acid Red 249** in the scientific literature. However, the broader class of azo dyes has been a subject of biological investigation.

Azo compounds are known to undergo metabolic reduction of the azo bond ($-N=N-$) to form aromatic amines.^[9] This biotransformation can be mediated by azoreductase enzymes present in liver and gut microflora.^[9] The resulting aromatic amines can have different toxicological profiles than the parent dye, and some have been identified as mutagenic or carcinogenic.^[9]

Conversely, some sulfonated azo dyes have been investigated for their potential as antimicrobial or anticancer agents.^{[1][5][10]} The biological activity is often attributed to the cleavage of the azo bond, leading to the release of pharmacologically active amines.



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Caption: General metabolic pathway of azo dyes.

Given the absence of specific data for **Acid Red 249**, any investigation into its biological properties would need to begin with foundational in vitro cytotoxicity and mutagenicity assays.

Applications

The primary and well-established applications of **Acid Red 249** are in the industrial dyeing of various materials.

- Textiles: Used for dyeing wool, silk, and polyamide fabrics.[1][2] It is also used in direct printing on these materials.[1]
- Leather: Employed in the dyeing of leather.[3]
- Inks: Has been used as a component in water-based inkjet printing inks.[4]

Safety and Handling

Based on available Safety Data Sheets (SDS), **Acid Red 249** is considered harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract.[7] Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. It should be handled in a well-ventilated area or with a fume hood to minimize inhalation of the powder. [7]

Conclusion

Acid Red 249 is a well-characterized synthetic dye with significant industrial applications, particularly in the textile and leather industries. Its chemical and physical properties are well-defined, and its synthesis is straightforward. While there is a growing body of research on its environmental fate and removal from wastewater, there is a conspicuous absence of data regarding its biological activity, toxicological profile beyond basic hazard identification, and any potential for application in drug development or as a biological research tool. For the intended audience of this guide, this presents both a significant knowledge gap and a potential area for novel research. Future studies are warranted to explore the biological interactions of **Acid Red 249** to fully assess its safety and explore any potential biomedical applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Acid Red 249 (CAS 6416-66-6)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3029386#acid-red-249-cas-number-6416-66-6>]

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